

An In-depth Technical Guide to Cesium Tribromide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Cesium tribromide	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Cesium Tribromide** (CsBr₃). It is intended to be a resource for researchers and professionals in the fields of chemistry, materials science, and drug development, summarizing the current state of knowledge on this inorganic compound.

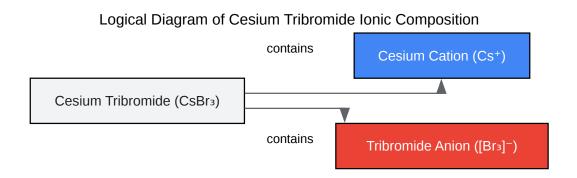
Core Chemical and Physical Properties

Cesium tribromide is an inorganic compound with the chemical formula CsBr₃. It is not a compound containing cesium in a +3 oxidation state; rather, it is an ionic compound consisting of a cesium cation (Cs⁺) and a tribromide anion ([Br₃]⁻).[1] Its fundamental properties are summarized in the table below.

Property	Value
Chemical Formula	CsBr₃
Molecular Weight	372.62 g/mol
Appearance	Orange solid or dark red crystals[2]
Melting Point	38 °C (decomposes)[2]
Crystal Structure	Orthorhombic
Space Group	Pmnb



A logical diagram illustrating the ionic composition of **Cesium Tribromide** is provided below.



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Ionic composition of **Cesium Tribromide**.

Synthesis and Experimental Protocols

Cesium tribromide can be synthesized through several methods. The most common approaches are detailed below.

Synthesis from Cesium Bromide and Bromine

A straightforward method involves the direct reaction of cesium bromide with liquid bromine.[1]

Experimental Protocol:

- Finely powdered Cesium Bromide (CsBr) is carefully added to liquid bromine (Br2).
- The mixture is gently heated to facilitate the reaction and to drive off any excess bromine.
- The resulting product is **Cesium Tribromide** (CsBr₃).

Crystallization from Aqueous Solution

Cesium tribromide can also be obtained by crystallization from a concentrated aqueous solution of cesium bromide that contains a large amount of dissolved bromine.[2]



Experimental Protocol:

- Prepare a concentrated aqueous solution of Cesium Bromide (CsBr).
- Introduce a significant excess of bromine (Br₂) into the solution.
- Allow the solution to crystallize. The crystals formed will be **Cesium Tribromide**.

Hydrothermal Synthesis

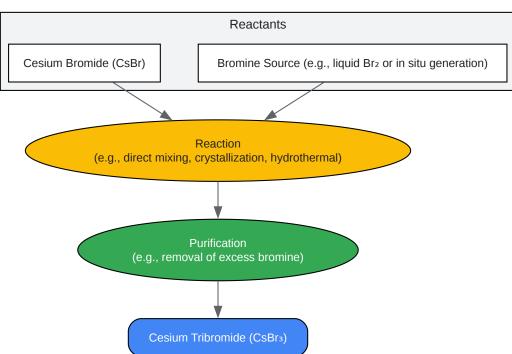
A third method is the hydrothermal reaction of cesium bromide, cesium bromate, and hydrobromic acid. In this process, bromine is generated in situ.[2]

Experimental Protocol:

- Combine Cesium Bromide (CsBr), Cesium Bromate (CsBrO₃), and Hydrobromic Acid (HBr) in a suitable hydrothermal reaction vessel.
- Heat the mixture under pressure. The reaction will generate bromine in the vessel, which then reacts to form **Cesium Tribromide**.
- Cool the vessel and recover the crystalline product.

A generalized workflow for the synthesis of **Cesium Tribromide** is depicted in the following diagram.





Generalized Synthesis Workflow for Cesium Tribromide

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Generalized synthesis of Cesium Tribromide.

Chemical Reactivity and Applications

The primary documented chemical property of **Cesium Tribromide** is its ability to act as an oxidizing agent. It has been shown to oxidize some gold(I) complexes to gold(II) or gold(III) complexes.[2] Despite this, its applications in synthetic chemistry are not widespread.

It is important to distinguish **Cesium Tribromide** (CsBr₃) from the more commonly referenced Cesium Bromide (CsBr) and Cesium Lead Tribromide (CsPbBr₃). Cesium Bromide is used in



optics and as a precursor for perovskite materials.[3] Cesium Lead Tribromide is a perovskite with applications in optoelectronics, such as solar cells and photodetectors.[4][5]

Biological Activity and Toxicological Profile

There is a significant lack of specific toxicological and pharmacological data for **Cesium Tribromide** in the scientific literature. The GHS hazard statements for **Cesium Tribromide** include H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).[2]

While data for CsBr₃ is scarce, studies on other cesium salts, such as cesium chloride and cesium iodide, can provide some insight into the potential toxicity of the cesium ion.

- Oral Exposure: Ingestion of large doses of cesium compounds has been associated with symptoms like decreased appetite, nausea, and cardiac arrhythmia in humans, and has led to death in animal studies.
- Reproductive Toxicity: Some cesium compounds have been shown to have reproductive toxicity, particularly affecting the male reproductive system in animal studies.
- Acute Toxicity: Studies on cesium and rubidium compounds concluded that they are generally of slight toxicity on an acute basis, posing a hazard primarily when ingested in large quantities.[8]

It must be emphasized that these findings relate to other cesium salts, and the specific toxicology of the tribromide anion in this compound is not well-documented.

Relevance in Drug Development and Signaling Pathways

Based on an extensive review of the current scientific and patent literature, there are no established applications for **Cesium Tribromide** in drug development. Furthermore, there is no published research that indicates any interaction of **Cesium Tribromide** with biological signaling pathways. The compound appears to be primarily of academic interest within the field of inorganic chemistry.



Conclusion

Cesium Tribromide is a well-characterized inorganic compound with the formula CsBr₃. Its synthesis, crystal structure, and basic chemical properties as an oxidizing agent are documented. However, there is a notable absence of research into its biological effects, toxicological profile, and potential applications in pharmacology or drug development. Researchers and professionals should be cautious not to confuse this compound with Cesium Bromide (CsBr) or Cesium Lead Tribromide (CsPbBr₃), which have distinct properties and applications. Future research would be necessary to explore any potential biological activity of Cesium Tribromide.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Cesium Tribromide].
 BenchChem, [2025]. [Online PDF]. Available at:
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